

Chemical Identity and Physicochemical Properties

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Compound of Interest

Compound Name: 1,3-Dioxolane, 2-(2-furanyl)-4-methyl-

Cat. No.: B1595901

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Furfural propyleneglycol acetal is a synthetic chemical primarily used as a flavoring agent in the food industry.[1][2] Its chemical structure is characterized by a furan ring linked to a 1,3-dioxolane ring substituted with a methyl group.

Table 1: Physicochemical Properties of CAS 4359-54-0

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ O ₃	[3][4]
Molecular Weight	154.16 g/mol	[3][4]
Appearance	Colorless to pale yellow clear liquid	[4][5]
Odor	Sweet, fruity, almond-like	[3]
Melting Point	-80 °C	[6][7]
Boiling Point	211-214 °C @ 760 mmHg	[5][8]
Density	1.118 - 1.136 g/cm ³ @ 20 °C	[5][7][8]
Refractive Index	1.472 - 1.478 @ 20 °C	[4][5]
Solubility	Practically insoluble in water; Soluble in ethanol	[3][4]
Vapor Pressure	0.236 mmHg @ 25 °C (estimated)	[5]
Flash Point	95.56 °C (204 °F)	[5]
logP (o/w)	1.568 (estimated)	[5]

Synonyms: 2-(2-Furanyl)-4-methyl-1,3-dioxolane, Furfural propylene glycol acetal, 2-(Furan-2-yl)-4-methyl-1,3-dioxolane.[3][4]

Biological Activity and Toxicology

The biological activity of Furfural propyleneglycol acetal has been evaluated primarily in the context of its safety as a food additive.

Genotoxicity

Concerns have been raised regarding the potential genotoxicity of furfural and its derivatives. [9] An in-vitro study using the Ames test indicated a positive result for Furfural propyleneglycol

acetal, suggesting potential mutagenic activity. The positive result was observed in the TA100 strain of *Salmonella typhimurium* in the absence of metabolic activation (-S9 mix).

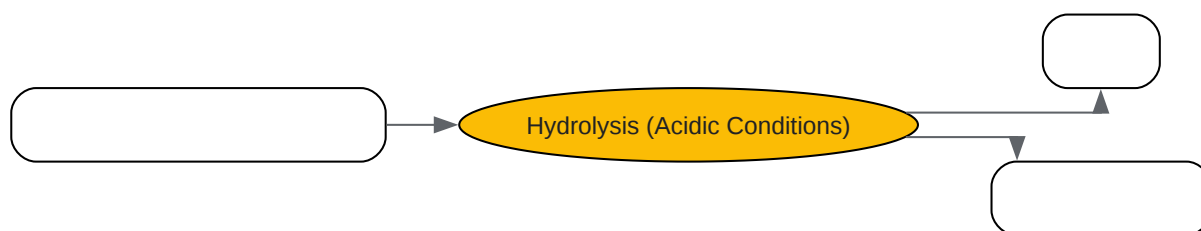
Table 2: Summary of Ames Test Results for CAS 4359-54-0

Test	Strain	Metabolic Activation	Result
Ames Test	<i>S. typhimurium</i> TA100	-S9 mix	Positive

This finding has led to further evaluation by regulatory bodies such as the Joint FAO/WHO Expert Committee on Food Additives (JECFA).[9]

Metabolism

As an acetal, Furfural propyleneglycol acetal is expected to undergo hydrolysis under acidic conditions, such as those found in the stomach, to yield its constituent molecules: furfural and propylene glycol. The toxicological profile of these metabolites is a key consideration in the safety assessment of the parent compound.



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Caption: Predicted metabolic pathway of Furfural Propyleneglycol Acetal.

Experimental Protocols

General Ames Test Protocol

While a specific, detailed protocol for the Ames test performed on Furfural propyleneglycol acetal is not publicly available, a general procedure for this bacterial reverse mutation assay is

well-established.[10][11][12][13]

Objective: To assess the mutagenic potential of a chemical by measuring its ability to induce reverse mutations in histidine-requiring (His-) strains of *Salmonella typhimurium*.

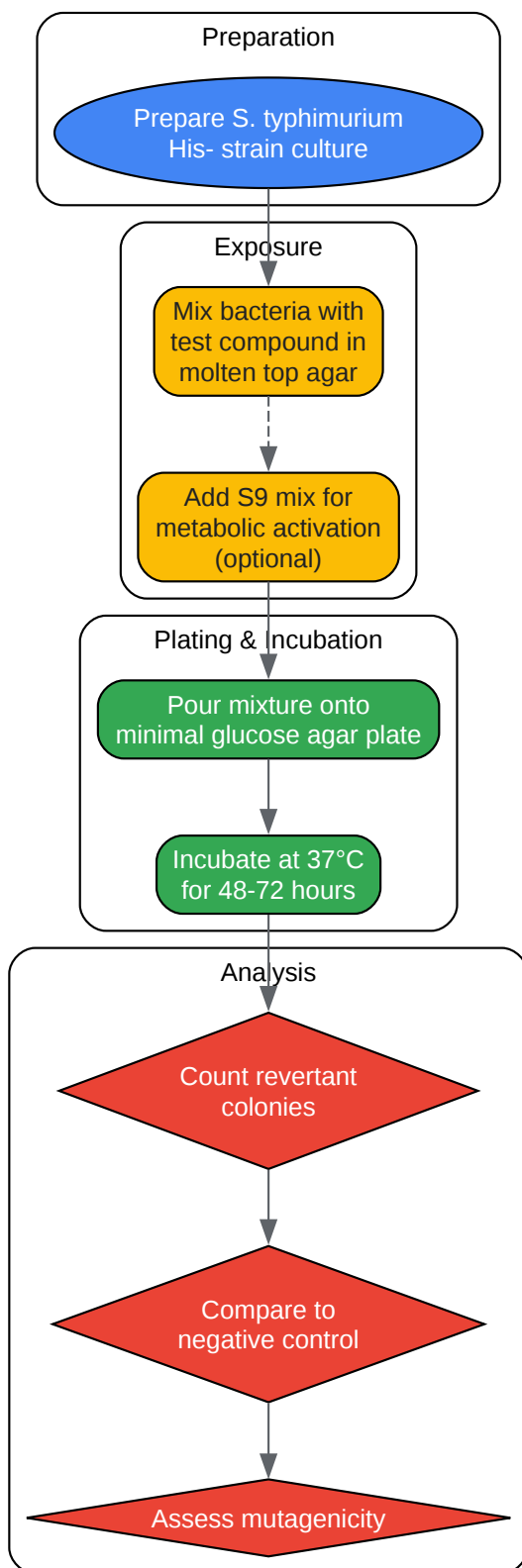
Materials:

- Histidine-dependent (His-) strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537).
- Test compound (Furfural propyleneglycol acetal).
- Minimal glucose agar plates.
- Top agar containing a trace amount of histidine.
- S9 fraction from induced rat liver for metabolic activation (optional, to test for metabolites' mutagenicity).
- Positive and negative controls.

Procedure:

- Preparation: A suspension of the *S. typhimurium* tester strain is prepared.
- Exposure: The bacterial suspension is mixed with the test compound at various concentrations in molten top agar. For testing with metabolic activation, the S9 fraction and cofactors are also added to the top agar.
- Plating: The mixture is poured onto the surface of a minimal glucose agar plate and allowed to solidify. The trace amount of histidine in the top agar allows all plated bacteria to undergo a few cell divisions, which is necessary for mutagenesis to occur.
- Incubation: The plates are incubated at 37°C for 48-72 hours.
- Scoring: The number of revertant colonies (colonies that have regained the ability to synthesize histidine and thus can grow on the minimal medium) is counted for each plate.

- Analysis: The number of revertant colonies on the test plates is compared to the number on the negative (solvent) control plates. A significant, dose-dependent increase in the number of revertant colonies suggests that the test compound is mutagenic.

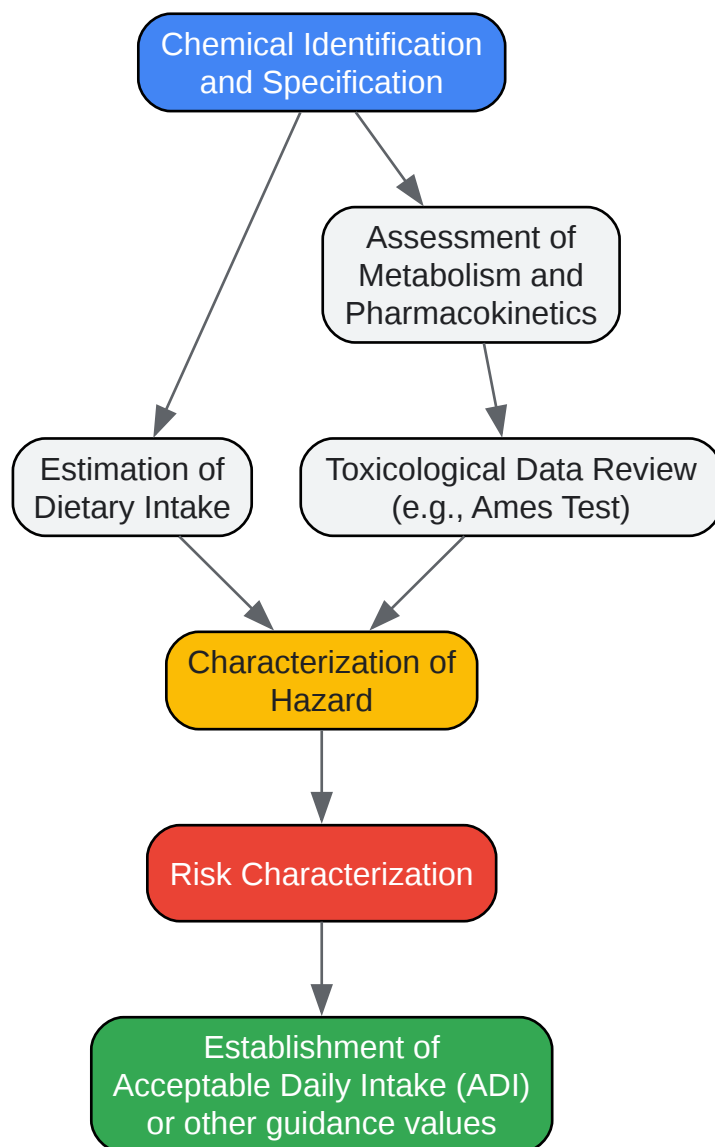


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Caption: Generalized workflow for the Ames test.

Safety and Regulatory Status

Furfural propyleneglycol acetal is listed as a flavoring substance by various regulatory bodies. However, due to the genotoxicity concerns associated with furfural and its derivatives, its use and acceptable intake levels are subject to ongoing review and regulation.[9] The safety assessment of such flavoring agents typically follows a structured procedure.



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Caption: Workflow for the safety assessment of a flavoring agent.

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